

Galantamine Hydrobromide for Mild Cognitive Impairment: A Technical Guide

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Compound of Interest

Compound Name: Galantamine Hydrobromide

Cat. No.: B191275

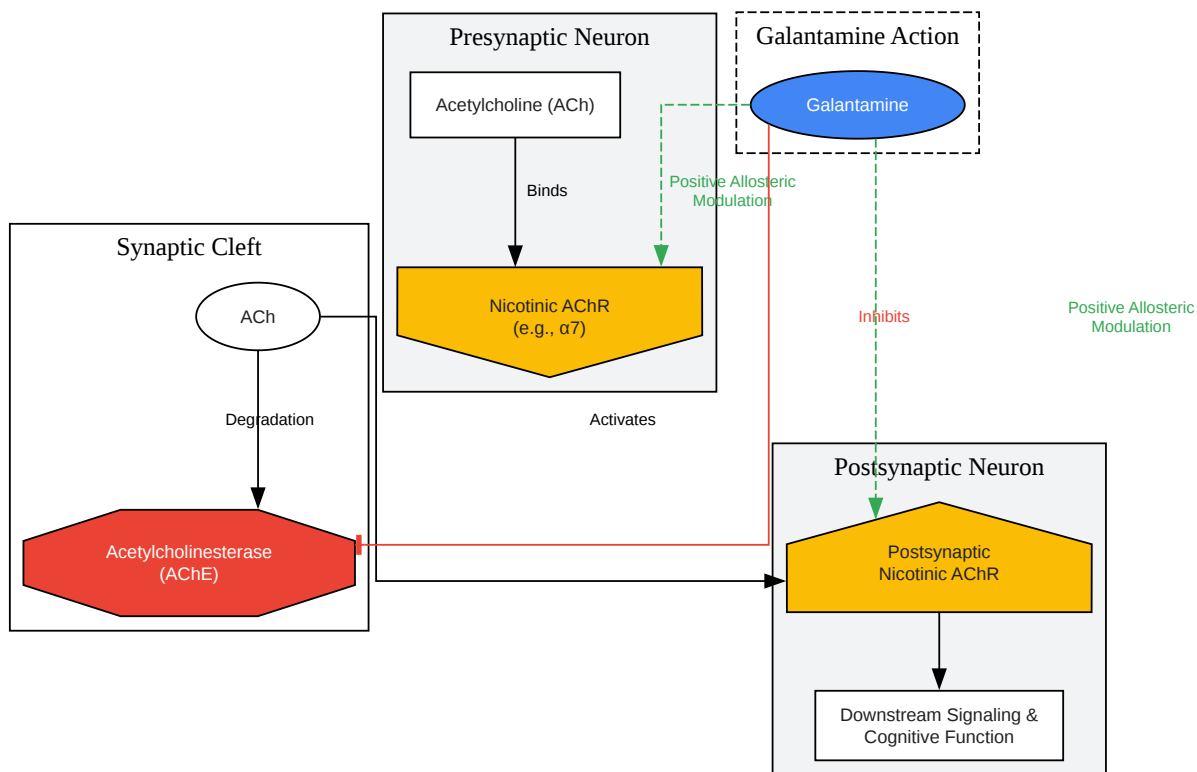
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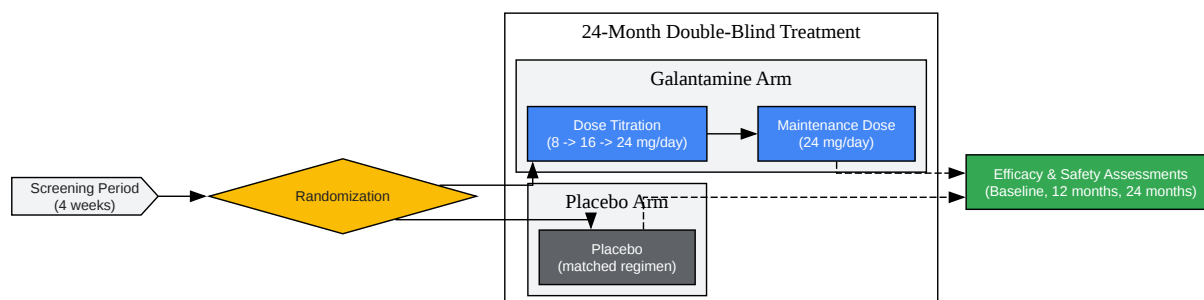
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the clinical studies on **galantamine hydrobromide** for the treatment of mild cognitive impairment (MCI). It includes a summary of quantitative data from key clinical trials, detailed experimental protocols, and visualizations of the drug's mechanism of action and trial workflows.

Core Mechanism of Action

Galantamine hydrobromide exhibits a dual mechanism of action that enhances cholinergic neurotransmission.^{[1][2]} Firstly, it is a competitive and reversible inhibitor of acetylcholinesterase (AChE), the enzyme responsible for the breakdown of acetylcholine.^{[1][3]} By inhibiting AChE, galantamine increases the concentration of acetylcholine in the synaptic cleft, thereby augmenting cholinergic signaling.^[1] Secondly, galantamine acts as a positive allosteric modulator of nicotinic acetylcholine receptors (nAChRs), particularly the α -7 and α 4 β 2 subtypes. This allosteric modulation enhances the sensitivity of these receptors to acetylcholine, further amplifying cholinergic transmission. This dual action is believed to contribute to its effects on cognition.





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References

- 1. What is the mechanism of Galantamine Hydrobromide? [synapse.patsnap.com]
- 2. researchgate.net [researchgate.net]
- 3. Galantamine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
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